

Application Note: Strategic Utilization of 2-(3-Methoxypropyl)piperidine in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-(3-Methoxypropyl)piperidine

CAS No.: 915922-77-9

Cat. No.: B1622156

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Executive Summary

The **2-(3-Methoxypropyl)piperidine** scaffold represents a high-value "privileged structure" in modern drug design. Structurally, it combines a basic secondary amine (pKa ~11) with a flexible, ether-terminated lipophilic chain. This specific architecture mimics the pharmacophoric features of numerous bioactive alkaloids and synthetic ligands, particularly those targeting Sigma-1 receptors (

1R), Muscarinic Acetylcholine receptors (mAChR), and Voltage-gated Ion Channels.

This Application Note provides a technical roadmap for utilizing this scaffold. It moves beyond simple characterization to offer actionable protocols for library generation, metabolic stability assessment, and structure-activity relationship (SAR) optimization.

Cheminformatics & Scaffold Profile

Before initiating wet-lab protocols, it is critical to understand the physicochemical baseline of the core scaffold. The 2-substitution pattern introduces chirality, creating a stereogenic center that dictates the spatial orientation of the methoxypropyl tail relative to the nitrogen lone pair.

Table 1: Physicochemical Profile (Core Scaffold)

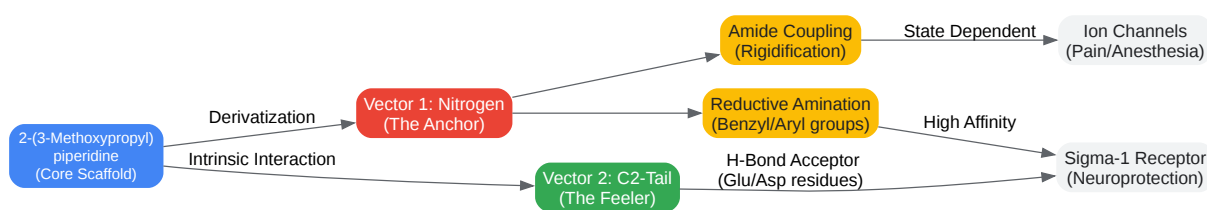
Property	Value (Predicted)	Relevance to Drug Design
Molecular Weight	157.26 g/mol	Low MW allows significant "growth" room for fragment-based design.
cLogP	~1.8 - 2.1	Moderate lipophilicity; good CNS penetration potential.
TPSA	~21 Å ²	Low polar surface area; indicates high blood-brain barrier (BBB) permeability.
pKa (Conj. Acid)	~10.8 - 11.2	Highly basic. Will exist as a cation at physiological pH (7.4).
H-Bond Donors	1 (NH)	The secondary amine is the primary vector for derivatization.
H-Bond Acceptors	2 (N, O)	The ether oxygen acts as a distal anchor point in binding pockets.
Rotatable Bonds	4	High flexibility in the propyl chain allows "induced fit" binding.

Design Philosophy: The "Anchor and Tail" Model

The utility of **2-(3-Methoxypropyl)piperidine** lies in its dual-domain functionality. When designing a library around this scaffold, treat it as two distinct vectors:

- The Anchor (Nitrogen): This is the primary exit vector. Derivatization here (Amides, Sulfonamides, Benzyl groups) drives potency and selectivity.
- The Tail (Methoxypropyl): This acts as a "feeler" probe. The ether oxygen can engage in hydrogen bonding with serine/threonine residues deep in a hydrophobic pocket, while the propyl chain provides van der Waals contacts.

Visualization: Scaffold Logic & Synthetic Divergence



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Figure 1: Strategic deconstruction of the scaffold. The Nitrogen vector is used to tune global properties and potency, while the Methoxypropyl tail provides specific anchoring interactions.

Experimental Protocols

Protocol A: Parallel Library Synthesis (N-Derivatization)

Objective: To rapidly generate a library of N-substituted analogs to probe the "Anchor" region.

Scope: Reductive Amination (preferred for maintaining basicity) and Amide Coupling.

Materials:

- Scaffold: **2-(3-Methoxypropyl)piperidine** (HCl salt or free base).
- Aldehyde set (diverse aromatics/heterocycles).
- Reducing Agent: Sodium triacetoxyborohydride (STAB).

- Solvent: 1,2-Dichloroethane (DCE) or DCM.

Step-by-Step Methodology:

- Preparation: Dissolve **2-(3-Methoxypropyl)piperidine** (1.0 equiv) in DCE (0.1 M concentration).
- Activation: Add the specific Aldehyde (1.1 equiv). If using the HCl salt of the scaffold, add TEA (1.0 equiv) to free-base in situ.
- Imine Formation: Stir at Room Temperature (RT) for 30–60 minutes. Note: Monitoring this step is crucial; ensure the solution remains clear.
- Reduction: Add STAB (1.5 equiv) in one portion.
- Reaction: Stir at RT for 12–16 hours.
- Quench & Workup: Quench with sat. NaHCO_3 . Extract with DCM (3x).
- Purification: The secondary amine product is often basic. Use SCX-2 (Strong Cation Exchange) cartridges for rapid parallel purification.
 - Load crude reaction mixture.
 - Wash with MeOH (removes non-basic impurities).
 - Elute with 2M NH_3 in MeOH.
- Validation: LC-MS verification of purity >95%.

Protocol B: Metabolic Stability Assessment (Microsomal Stability)

Critical Warning: The methoxy group on the propyl chain is a potential site for O-dealkylation by Cytochrome P450 enzymes (specifically CYP2D6 or CYP3A4). This transformation yields the primary alcohol, significantly altering LogP and binding affinity.

Objective: Determine the intrinsic clearance (

) and identify if the methoxy tail is a "soft spot."

Methodology:

- Incubation System: Pooled Human Liver Microsomes (HLM) at 0.5 mg/mL protein concentration.[\[1\]](#)
- Substrate: Test compound at 1 μ M (low concentration to ensure first-order kinetics).
- Cofactor: NADPH regenerating system (or 1 mM NADPH).
- Timepoints: 0, 5, 15, 30, 45, 60 minutes at 37°C.
- Analysis:
 - Quench aliquots with ice-cold Acetonitrile containing Internal Standard (e.g., Warfarin).
 - Centrifuge (4000 rpm, 20 min).
 - Analyze supernatant via LC-MS/MS (MRM mode).
- Data Interpretation:
 - Plot $\ln(\% \text{ Remaining})$ vs. Time.
 - Calculate
and
.
 - Metabolite ID: Specifically look for the loss of $-\text{CH}_3$ (M-14 mass shift). If >50% conversion to the alcohol is observed in 30 mins, the scaffold requires optimization (e.g., replacing -OMe with $-\text{OCF}_3$ or a cyclic ether).

Case Study: Targeting the Sigma-1 Receptor (1R)[2] [3]

The Sigma-1 receptor is a chaperone protein located at the Mitochondria-Associated ER Membrane (MAM). It is a prime target for neurodegenerative diseases and neuropathic pain.[2]

Why this scaffold works: The "Glennon Pharmacophore" for

1R ligands requires:

- A basic amine (protonated at pH 7.4).
- Two hydrophobic regions flanking the amine.
- A specific distance between the amine and the hydrophobic bulk.[2]

The **2-(3-Methoxypropyl)piperidine** scaffold perfectly fits the "Amine + Secondary Hydrophobic Region" requirement.

Optimization Strategy:

- Step 1: Use Protocol A to attach a bulky hydrophobic group (e.g., 4-fluorobenzyl or naphthalene) to the Nitrogen. This satisfies the "Primary Hydrophobic Region" of the pharmacophore.
- Step 2: The 3-methoxypropyl tail sits in the "Secondary Binding Pocket."
- Step 3 (Refinement): If selectivity against Sigma-2 (

2R) is low, rigidify the propyl linker (e.g., introduce an alkene) or increase the bulk of the methoxy group (e.g., isopropoxy).

Visualization: Sigma-1 Receptor Pharmacophore Mapping



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Figure 2: Mapping the **2-(3-Methoxypropyl)piperidine** scaffold onto the Sigma-1 Receptor binding site. The basic nitrogen forms a critical salt bridge with Asp126.

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